

A Comprehensive Technical Guide to the Physical Properties of 1,4-Epoxynaphthalene

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Compound of Interest

Compound Name: 1,4-Epoxynaphthalene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **1,4-epoxynaphthalene**, a key bicyclic ether. The information presented herein is intended to support research, development, and quality control activities involving this compound.

Core Physical and Chemical Properties

1,4-Epoxynaphthalene, also known as 1,4-dihydro-**1,4-epoxynaphthalene**, is a white crystalline solid at room temperature.^{[1][2]} It possesses a distinct aromatic odor.^[2] The compound is slightly soluble in water.^[2]

Table 1: Quantitative Physical and Chemical Properties of **1,4-Epoxynaphthalene**

Property	Value	Source(s)
Molecular Formula	$C_{10}H_8O$	[2] [3] [4] [5] [6] [7] [8]
Molecular Weight	144.17 g/mol	[2] [5] [6] [9]
Melting Point	54-57 °C	[1] [4] [6] [9] [10]
Boiling Point	240.5 °C at 760 mmHg	[1] [3] [4]
Density	1.207 g/cm ³	[1] [4]
Flash Point	93 °C	[1] [3] [4]
Refractive Index	1.626	[4]
Vapor Pressure	0.1 ± 0.5 mmHg at 25°C (Predicted)	[4]
Appearance	White crystalline solid/powder	[1] [2] [6]
Solubility in Water	Slightly soluble	[2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **1,4-epoxynaphthalene**.

- Mass Spectrometry: The mass spectrum (electron ionization) of **1,4-epoxynaphthalene** shows prominent peaks at m/z values of 115, 116, and 118.[\[5\]](#)[\[8\]](#)
- Infrared (IR) Spectroscopy: FTIR spectra, typically obtained using a mull or in the vapor phase, are available for structural elucidation.[\[5\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H NMR and ¹³C NMR spectral data have been reported and are essential for confirming the molecular structure.[\[5\]](#)

Experimental Protocols

The following are generalized experimental methodologies for the determination of the key physical properties of **1,4-epoxynaphthalene**.

3.1. Melting Point Determination

The melting point of **1,4-epoxynaphthalene** can be determined using a standard melting point apparatus, such as a Mel-Temp or a Vernier Melt Station.[11]

- Procedure:
 - A small, dry sample of crystalline **1,4-epoxynaphthalene** is finely crushed and packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a controlled rate (initially rapid, then slow near the expected melting point).
 - The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.[11]

3.2. Boiling Point Determination

The boiling point can be determined by simple distillation.[11]

- Procedure:
 - A sample of **1,4-epoxynaphthalene** is placed in a round-bottom flask.
 - A simple distillation apparatus is assembled with a thermometer positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.[11]
 - The flask is heated to bring the liquid to a boil.
 - The temperature is recorded when the vapor temperature stabilizes, indicating the boiling point.[11]

3.3. Solubility Determination

A qualitative assessment of solubility can be performed by observing the miscibility of the compound in various solvents.[12]

- Procedure:

- Approximately 0.1 g of **1,4-epoxynaphthalene** is added to 1 mL of a solvent (e.g., water, ethanol, diethyl ether) in a test tube.
- The mixture is agitated to observe if the solid dissolves.
- Observations of "soluble," "slightly soluble," or "insoluble" are recorded.

3.4. Purification

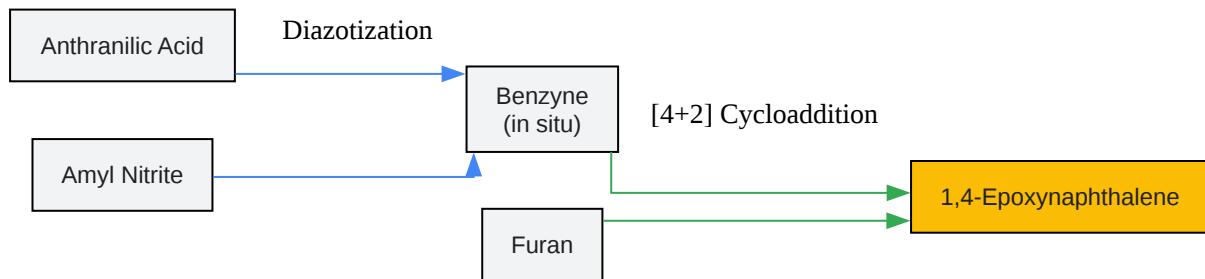
For obtaining a high-purity sample, the following purification method can be employed.[10]

- Procedure:

- Dissolve the crude **1,4-epoxynaphthalene** in diethyl ether.
- Wash the ether solution with water.
- Dry the organic layer over anhydrous potassium carbonate.
- Filter the solution and evaporate the solvent.
- Recrystallize the residue from petroleum ether (b.p. 40-60 °C).
- Further purification can be achieved by sublimation.[10]

Synthesis and Reaction Pathway

1,4-Epoxynaphthalene can be synthesized via a Diels-Alder reaction between furan and benzyne, which is generated in situ. The following diagram illustrates a common synthetic workflow.

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Caption: Synthesis of **1,4-Epoxyphthalene**.

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